

Application Notes and Protocols for 6-(benzyloxy)-1H-indole-3-carbaldehyde

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Compound of Interest

Compound Name: 6-(benzyloxy)-1H-indole-3-carbaldehyde

Cat. No.: B1289063

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **6-(benzyloxy)-1H-indole-3-carbaldehyde** (CAS No. 92855-64-6). The information herein is compiled from publicly available safety data and chemical properties information.

Chemical and Physical Properties

6-(benzyloxy)-1H-indole-3-carbaldehyde is a solid organic compound. A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₃ NO ₂	[1][2]
Molecular Weight	251.28 g/mol	[1][2]
Melting Point	215-216 °C	[3][4]
Boiling Point (Predicted)	474.2 ± 30.0 °C	[4]
Appearance	Light yellow to khaki solid	[4]

Hazard Identification and Safety Precautions

6-(benzyloxy)-1H-indole-3-carbaldehyde is classified as a hazardous substance. The GHS hazard classifications are summarized in the table below.

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Safety Precautions Summary:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][5]
- P264: Wash face, hands and any exposed skin thoroughly after handling.[1]
- P271: Use only outdoors or in a well-ventilated area.[1][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][5]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1][5]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1][5]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][5]
- P312: Call a POISON CENTER or doctor if you feel unwell.[5]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[6]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[6]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[1][5][6]

- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[[1](#)][[5](#)][[6](#)]
- P405: Store locked up.[[1](#)][[6](#)]
- P501: Dispose of contents/container to an approved waste disposal plant.[[1](#)][[5](#)][[6](#)]

Experimental Protocols

Personal Protective Equipment (PPE)

Due to the hazardous nature of this compound, appropriate PPE must be worn at all times.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Eye/Face Protection: Safety glasses with side shields or chemical safety goggles. A face shield may be necessary for splash-prone procedures.
- Skin and Body Protection: A lab coat is mandatory. For larger quantities or procedures with a high risk of exposure, chemical-resistant coveralls may be required.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Safe Handling Protocol

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a safety shower and eyewash station are readily accessible.
 - Confirm that all necessary PPE is available and in good condition.
 - Have appropriate spill cleanup materials on hand.
- Handling:

- Conduct all weighing and handling of the solid compound within a chemical fume hood to avoid inhalation of dust.
- Avoid direct contact with skin and eyes.
- Use compatible spatulas and glassware.
- Keep the container tightly closed when not in use.
- Wash hands thoroughly after handling, even if gloves were worn.

Storage Protocol

Proper storage is crucial to maintain the integrity of the compound and ensure safety.

- Temperature: Store in a refrigerator at 2-8°C.[3][4][7]
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation.[4][7]
- Light: Protect from light by storing in an amber vial or in a light-blocking secondary container. [3]
- Container: Keep the container tightly sealed to prevent moisture and air exposure.
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[8]

First-Aid Measures

In the event of exposure, follow these first-aid procedures immediately.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5][8]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[5][8]

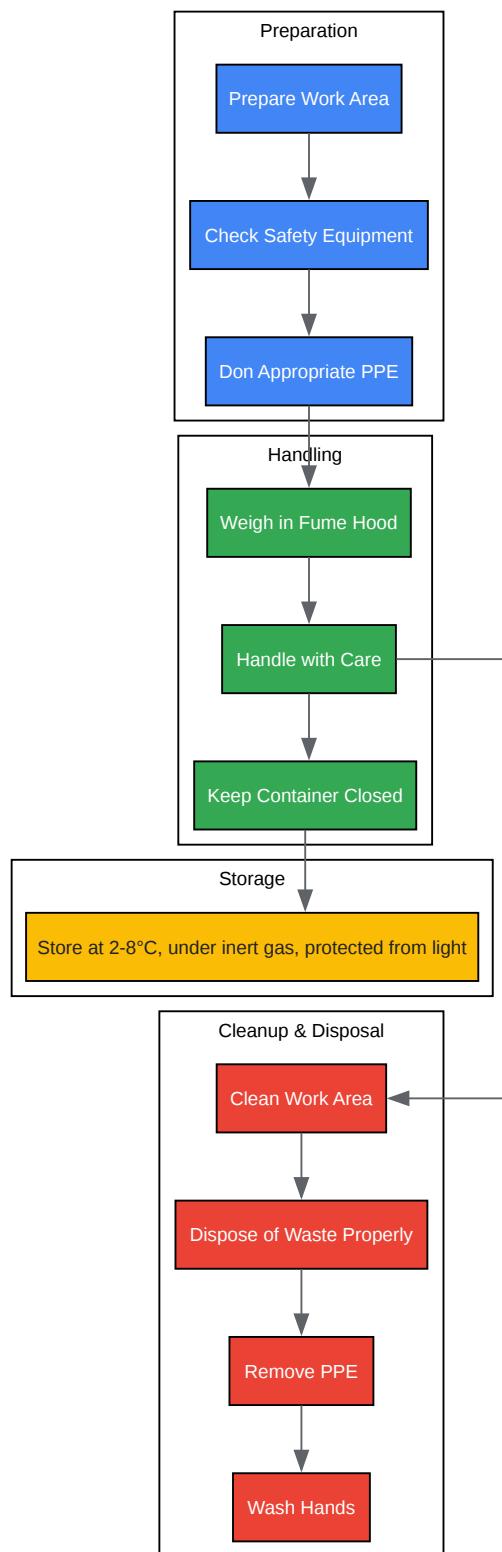
- Inhalation: Move the exposed person to fresh air. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Loosen tight clothing such as a collar, tie, belt, or waistband. Seek medical attention if symptoms occur.[5][8]
- Ingestion: Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Seek medical attention if symptoms occur.

Spill and Disposal Protocol

- Spill Response:
 - Evacuate unnecessary personnel from the area.
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation.
 - Collect the spilled material in a sealed, labeled container for disposal.
 - Clean the spill area with a suitable solvent (e.g., ethanol) followed by soap and water.
- Disposal:
 - Dispose of waste material in accordance with all applicable federal, state, and local regulations.
 - This compound should be treated as hazardous waste.
 - Do not dispose of down the drain or with household garbage.

Diagrams

Safe Handling Workflow for 6-(benzyloxy)-1H-indole-3-carbaldehyde

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Caption: Workflow for the safe handling of **6-(benzyloxy)-1H-indole-3-carbaldehyde**.

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- To cite this document: BenchChem. [Application Notes and Protocols for 6-(benzyloxy)-1H-indole-3-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1289063#safe-handling-and-storage-of-6-benzyloxy-1h-indole-3-carbaldehyde>

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